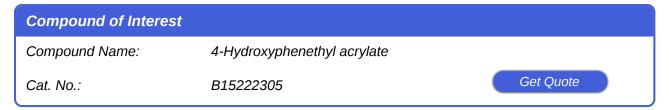


An In-Depth Technical Guide to the Chemical Properties of 4-Hydroxyphenethyl Acrylate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves as a comprehensive resource on the chemical and physical properties of **4-Hydroxyphenethyl Acrylate**. Due to a notable scarcity of consolidated data for this specific compound in publicly available scientific literature, this document synthesizes information from analogous acrylate compounds and precursors to provide a predictive overview. This guide presents available quantitative data in structured tables, outlines a putative synthesis protocol, and explores potential biological activities through related signaling pathways. All diagrams are rendered using the DOT language for clarity and reproducibility.

Chemical and Physical Properties

Direct experimental data for **4-Hydroxyphenethyl Acrylate** is not readily available. Therefore, the following table summarizes the properties of structurally similar compounds to provide estimated values and context.

Table 1: Comparative Physical and Chemical Properties of Related Acrylate Esters



Property	Methyl 3-(4- hydroxyphenyl)acr ylate[1]	4-Hydroxybutyl Acrylate	4-(2- Methoxyethyl)phen ol[2]
Molecular Formula	С10Н10О3	C7H12O3[3]	C ₉ H ₁₂ O ₂ [2]
Molecular Weight	178.19 g/mol [1]	144.17 g/mol [4]	152.19 g/mol [2]
Melting Point	144-145 °C[1]	< -80 °C[5]	41.0 to 45.0 °C[2]
Boiling Point	Not available	236 °C[5]	125 °C at 3 mmHg[2]
Density	Not available	1.039 g/cm³ at 25 °C[5]	Not available
Refractive Index	Not available	1.454 at 20 °C[5]	Not available
Appearance	Not specified	Clear, colorless to slightly yellowish liquid[5]	White or Colorless to Almost white or Almost colorless powder to lump to clear liquid[2]

Synthesis of 4-Hydroxyphenethyl Acrylate

A definitive, peer-reviewed experimental protocol for the synthesis of **4-Hydroxyphenethyl Acrylate** is not explicitly detailed in the available literature. However, based on standard esterification methods for acrylates, a plausible synthetic route would involve the reaction of 4-hydroxyphenethyl alcohol (also known as Tyrosol) with acryloyl chloride or acrylic acid.

Putative Experimental Protocol: Esterification of 4-Hydroxyphenethyl Alcohol

This protocol is a generalized procedure based on common organic synthesis techniques for similar compounds.

Materials:

4-Hydroxyphenethyl alcohol



- · Acryloyl chloride or Acrylic acid
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Triethylamine (TEA) or another suitable base
- Hydroquinone (as a polymerization inhibitor)
- · Anhydrous magnesium sulfate or sodium sulfate
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- Dissolve 4-hydroxyphenethyl alcohol and a small amount of hydroquinone in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture in an ice bath (0 °C).
- Slowly add triethylamine to the stirred solution.
- Add acryloyl chloride dropwise to the reaction mixture. If using acrylic acid, a coupling agent such as dicyclohexylcarbodiimide (DCC) would be required.
- Allow the reaction to stir at 0 °C for one hour and then warm to room temperature, stirring overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated sodium bicarbonate solution.
- Separate the organic layer and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.



Spectroscopic Characterization

While specific spectra for **4-Hydroxyphenethyl Acrylate** are not available, the expected spectroscopic data can be inferred from the analysis of related structures.

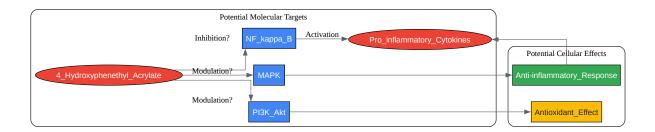
- ¹H NMR: Expected signals would include aromatic protons from the phenyl ring, triplets for the two methylene groups of the phenethyl moiety, and characteristic signals for the vinyl protons of the acrylate group.
- ¹³C NMR: Peaks corresponding to the aromatic carbons, the two aliphatic carbons of the phenethyl group, the carbonyl carbon of the ester, and the two olefinic carbons of the acrylate would be anticipated.
- FTIR: Characteristic absorption bands would be expected for the O-H stretch of the phenol,
 C=O stretch of the ester, C=C stretch of the acrylate, and aromatic C-H and C=C stretches.
- Mass Spectrometry: The molecular ion peak corresponding to the exact mass of 4-Hydroxyphenethyl Acrylate (C₁₁H₁₂O₃) would be observed.

Potential Biological Signaling Pathways

The biological activity of **4-Hydroxyphenethyl Acrylate** has not been directly investigated. However, compounds containing phenol and acrylate moieties are known to interact with various biological pathways. For instance, chalcones, which share structural similarities, have been shown to modulate inflammatory pathways by inhibiting the activation of nuclear factor kappa-B (NF-κB) and reducing the production of pro-inflammatory cytokines such as IL-6 and TNF-α. They can also interfere with MAPK and PI3K/Akt signaling pathways[6]. Furthermore, plant-derived bioactive compounds are known to interfere with signaling pathways like PI3K/Akt, NF-κB, and TGFβ[7].

Given that 4-hydroxyphenethyl alcohol (tyrosol) is a known antioxidant, its acrylate derivative may possess anti-inflammatory and antioxidant properties, potentially through the modulation of these pathways.





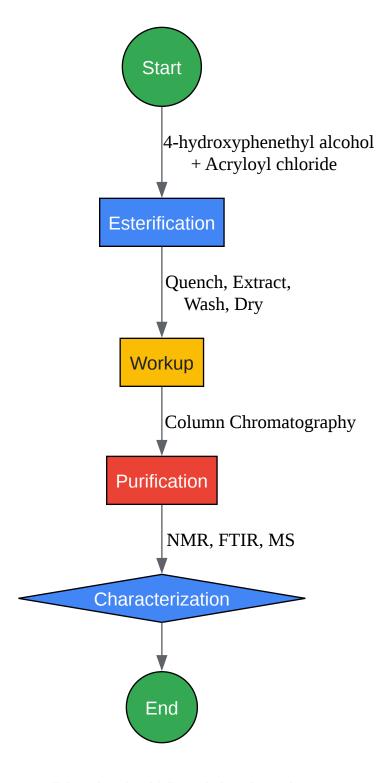
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Caption: Putative signaling pathways modulated by 4-Hydroxyphenethyl Acrylate.

Experimental Workflows

The following diagram illustrates a general workflow for the synthesis and characterization of **4-Hydroxyphenethyl Acrylate**.





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Caption: General workflow for synthesis and characterization.

Conclusion



While direct experimental data for **4-Hydroxyphenethyl Acrylate** remains elusive, this guide provides a foundational understanding based on the properties and reactions of analogous compounds. The provided information on synthesis, characterization, and potential biological activity is intended to guide future research and development efforts. Further experimental validation is necessary to establish a definitive profile for this compound.

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